

Crystal Structure of Benzaldehyde Semicarbazone: A Technical Guide

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Compound of Interest

Compound Name: *Benzaldehyde semicarbazone*

Cat. No.: *B140624*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of **benzaldehyde semicarbazone**, a compound of interest in medicinal chemistry and materials science. The document details the crystallographic parameters, intermolecular interactions, and experimental protocols for its synthesis and characterization, offering a comprehensive resource for researchers in the field.

Crystallographic Data

Single-crystal X-ray diffraction analysis reveals that **benzaldehyde semicarbazone** crystallizes in a monoclinic system with the space group $P21/c$.^[1] The fundamental repeating unit of the crystal, the unit cell, is defined by the following parameters:

| Parameter | Value |
|--------------------------|------------|
| Crystal System | Monoclinic |
| Space Group | P21/c |
| a (Å) | 11.9353 |
| b (Å) | 5.455 |
| c (Å) | 12.908 |
| β (°) | 98.220 |
| Volume (Å ³) | 820.2 |
| Z (molecules/cell) | 4 |

Table 1: Crystallographic data for **benzaldehyde semicarbazone**.[\[1\]](#)

The molecular conformation within the crystalline lattice indicates that the phenyl ring and the semicarbazone moiety are largely coplanar. This structural information is crucial for understanding the molecule's electronic properties and potential biological activity.

Intermolecular Interactions

The crystal packing of **benzaldehyde semicarbazone** is characterized by an extensive network of intermolecular hydrogen bonds, a common feature of semicarbazones.[\[1\]](#) These non-covalent interactions, primarily of the N-H \cdots O type, play a significant role in stabilizing the crystal lattice and defining the supramolecular architecture in the solid state.[\[1\]](#) The precise distances and angles of these hydrogen bonds can be determined from the diffraction data, providing a complete picture of the solid-state assembly.

Experimental Protocols

Synthesis of Benzaldehyde Semicarbazone

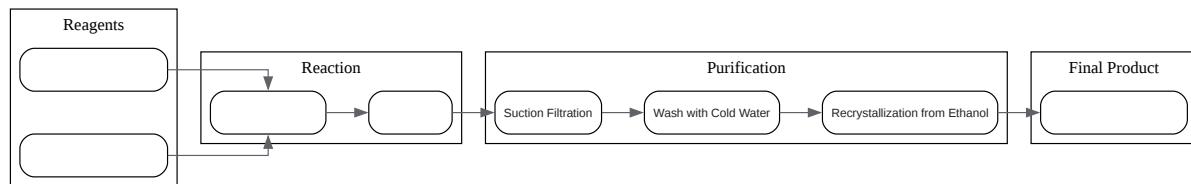
The synthesis of **benzaldehyde semicarbazone** is typically achieved through a condensation reaction between benzaldehyde and semicarbazide hydrochloride. The following protocol outlines a common laboratory procedure.

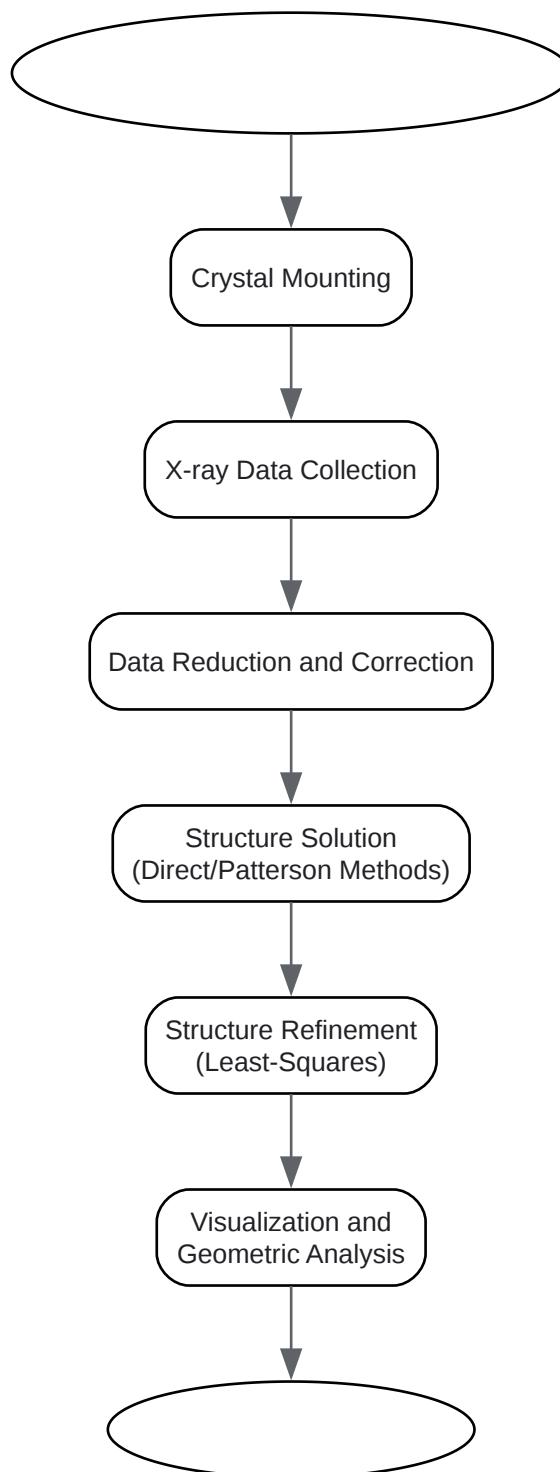
Materials:

- Benzaldehyde
- Semicarbazide hydrochloride
- Sodium acetate
- Ethanol
- Distilled water

Procedure:

- Dissolve semicarbazide hydrochloride and sodium acetate in distilled water. This generates the free semicarbazide base.
- In a separate flask, dissolve benzaldehyde in ethanol.
- Add the semicarbazide solution to the benzaldehyde solution with stirring.
- The **benzaldehyde semicarbazone** product will precipitate out of the solution.
- Collect the crude product by suction filtration and wash with cold water.
- Recrystallize the crude product from ethanol to obtain pure, crystalline **benzaldehyde semicarbazone**.
- Determine the melting point of the recrystallized product. The literature melting point is approximately 214-220°C.[2][3]



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- To cite this document: BenchChem. [Crystal Structure of Benzalaldehyde Semicarbazone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140624#crystal-structure-of-benzaldehyde-semicarbazone]

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